

# An Overview of L-Homophenylalanine tert-butyl ester hydrochloride: Properties and Applications

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## Compound of Interest

Compound Name: *L-Homophenylalanine tert-butyl ester hydrochloride*

Cat. No.: B596667

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## Introduction

**L-Homophenylalanine tert-butyl ester hydrochloride** is a chiral building block utilized in the synthesis of various pharmaceutical compounds. As a derivative of L-homophenylalanine, an unnatural amino acid, it serves as a key intermediate in the development of therapeutic agents, most notably Angiotensin-Converting Enzyme (ACE) inhibitors. This document provides a summary of its known chemical properties, a general synthetic approach, and its role in medicinal chemistry.

## Chemical Properties

Detailed experimental data for **L-Homophenylalanine tert-butyl ester hydrochloride** is not extensively available in publicly accessible literature. However, based on supplier information and general chemical principles, the following properties can be outlined.

Property	Value	Source
CAS Number	130316-46-0	Chemical Suppliers
Molecular Formula	C <sub>14</sub> H <sub>22</sub> ClNO <sub>2</sub>	Chemical Suppliers
Molecular Weight	271.79 g/mol	Chemical Suppliers
Appearance	White to off-white solid	Chemical Suppliers
Storage	Store sealed in a dry place at room temperature	Chemical Suppliers

#### Quantitative Data:

Specific quantitative data such as melting point, solubility, and comprehensive spectral data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, Mass Spectrometry) for **L-Homophenylalanine tert-butyl ester hydrochloride** are not readily available in the searched scientific literature and chemical databases.

## Synthesis

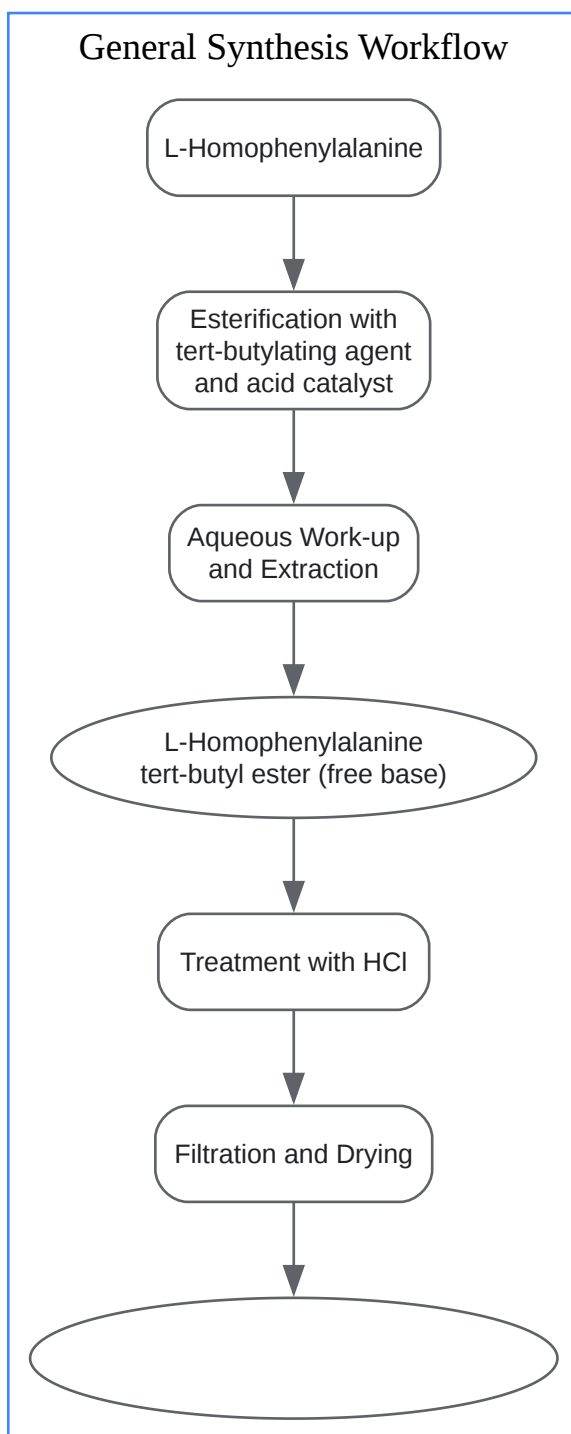
While a specific, detailed experimental protocol for the synthesis of **L-Homophenylalanine tert-butyl ester hydrochloride** with full characterization is not available in the reviewed literature, a general and widely used method for the preparation of amino acid tert-butyl ester hydrochlorides involves the following steps:

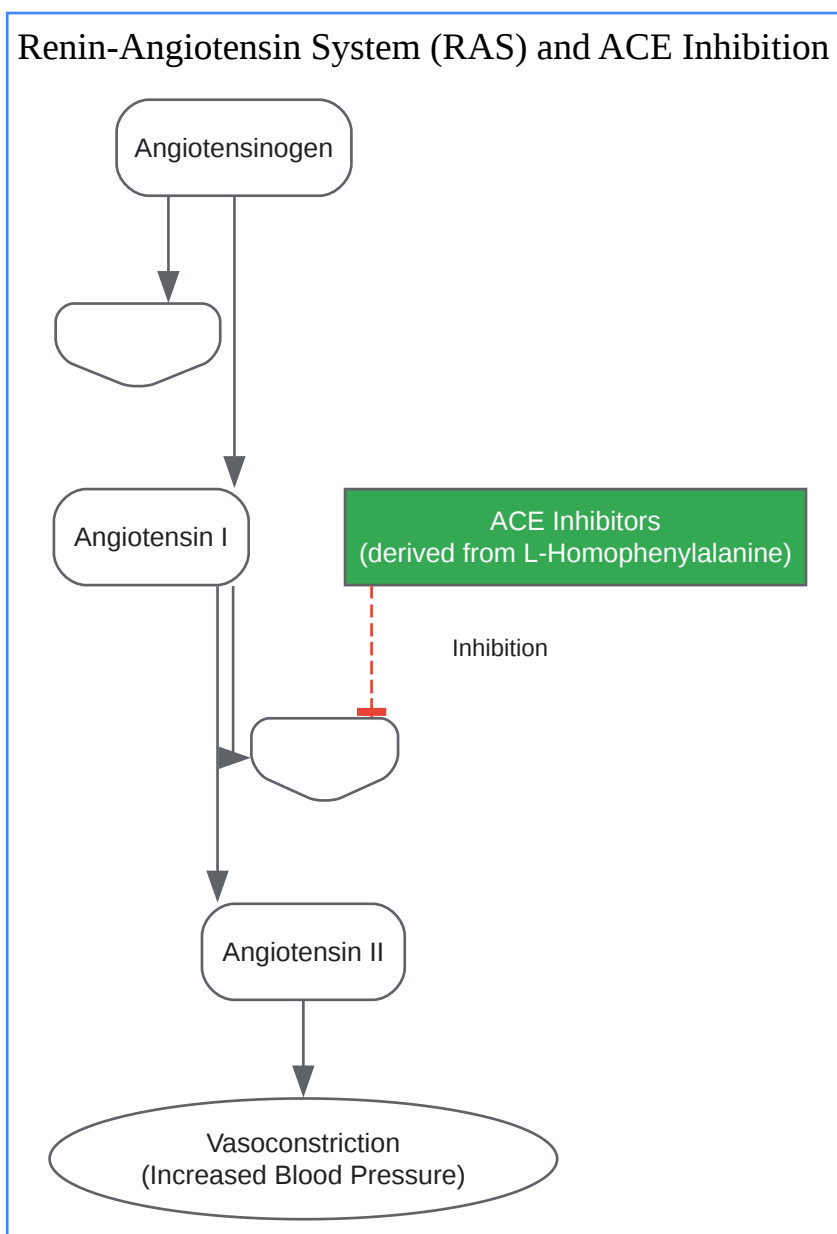
#### Experimental Protocol: General Synthesis of Amino Acid tert-Butyl Ester Hydrochlorides

- **Esterification:** The parent amino acid (in this case, L-homophenylalanine) is reacted with an excess of a tert-butyating agent, such as isobutylene or tert-butyl acetate, in the presence of a strong acid catalyst (e.g., sulfuric acid or p-toluenesulfonic acid) in an appropriate organic solvent (e.g., dioxane or dichloromethane).
- **Work-up:** The reaction mixture is typically neutralized with a base (e.g., sodium bicarbonate solution) and extracted with an organic solvent. The organic layers are combined, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure to yield the free base of the tert-butyl ester.

- **Salt Formation:** The resulting free base is dissolved in a dry, non-polar solvent (e.g., diethyl ether or ethyl acetate). A solution of hydrogen chloride in a suitable solvent (e.g., HCl in diethyl ether or dioxane) is then added, leading to the precipitation of the amino acid tert-butyl ester hydrochloride salt.
- **Isolation and Purification:** The precipitated solid is collected by filtration, washed with a cold, non-polar solvent to remove any remaining impurities, and dried under vacuum to afford the final product.

The following diagram illustrates a generalized workflow for this synthesis.





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